

Application Notes and Protocols for HPOB Administration in Animal Models of Cancer

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Compound of Interest

Compound Name: HPOB
Cat. No.: B10765297

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These application notes provide a comprehensive guide to the administration of **HPOB** (N-hydroxy-4-(2-[(2-hydroxyethyl)(phenyl)amino]-2-oxoethyl)benzamide), a selective histone deacetylase 6 (HDAC6) inhibitor, in preclinical animal models of cancer. The protocols outlined below are intended to facilitate the evaluation of **HPOB**'s therapeutic efficacy and mechanism of action in various cancer types.

Introduction

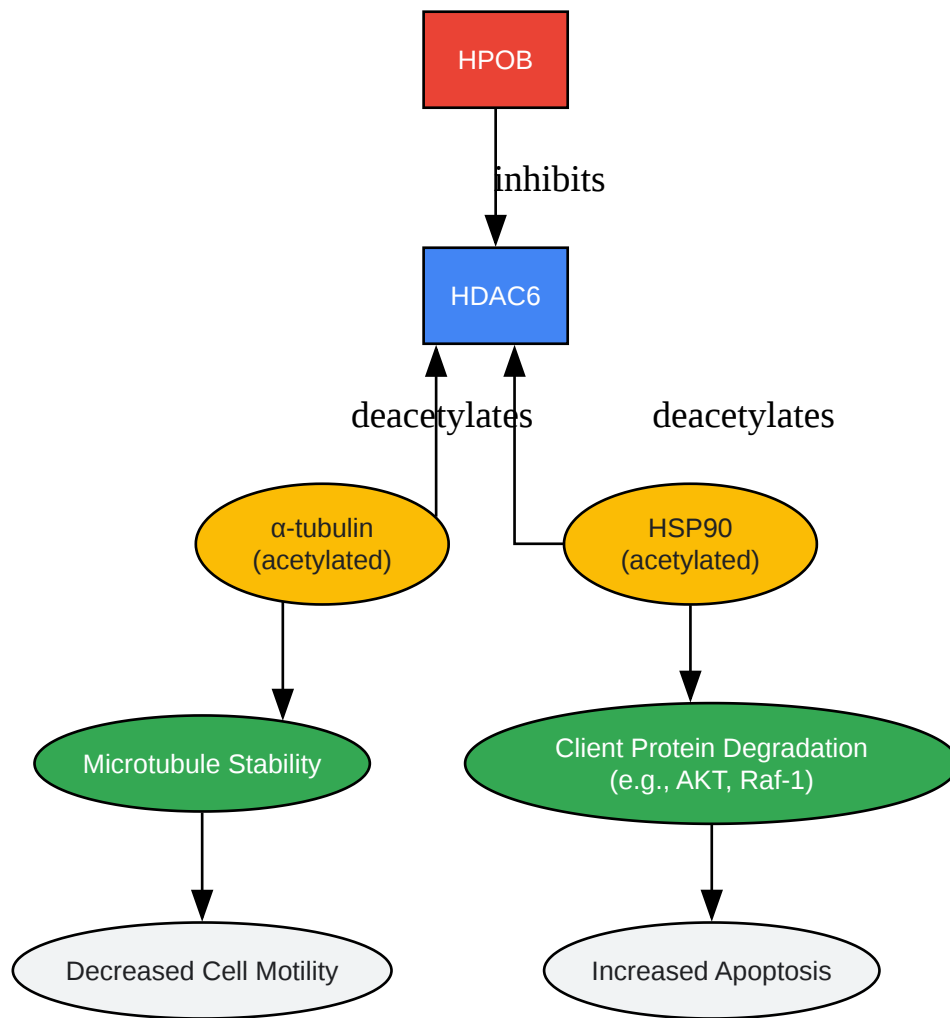
HPOB is a potent and selective inhibitor of HDAC6, an enzyme implicated in the progression of several cancers.[1][2] Unlike pan-HDAC inhibitors, **HPOB**'s selectivity for HDAC6 may offer a more favorable therapeutic window with reduced off-target effects.[2][3] Preclinical studies have demonstrated that **HPOB** can inhibit the growth of cancer cells and enhance the efficacy of other anticancer agents.[3] These notes provide detailed methodologies for researchers to investigate the potential of **HPOB** in in vivo cancer models.

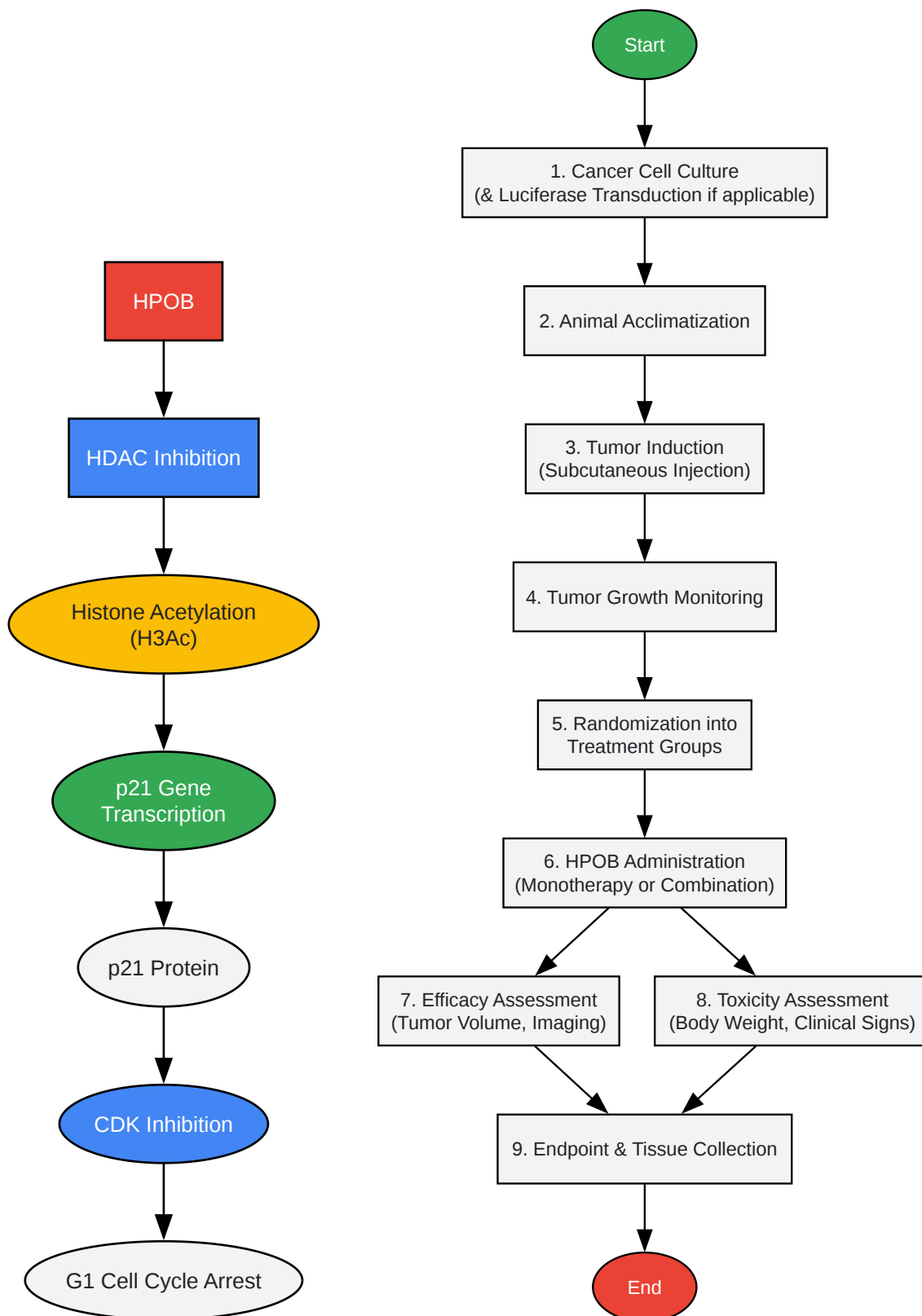
Mechanism of Action

HPOB selectively inhibits the catalytic activity of HDAC6, leading to the hyperacetylation of its substrates, most notably α -tubulin. This disruption of microtubule dynamics can interfere with cell motility, proliferation, and survival. Furthermore, **HPOB** has been shown to induce the expression of the cyclin-dependent kinase inhibitor p21, leading to cell cycle arrest. In some cancer models, **HPOB** enhances the cytotoxic effects of DNA-damaging agents and proteasome inhibitors.

Signaling Pathways

The primary signaling pathway affected by **HPOB** is the HDAC6-mediated deacetylation of cellular proteins. Inhibition of HDAC6 by **HPOB** leads to downstream effects on several cancer-related pathways.





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References

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